

# An Overview of Chloropicrin: Chemical Identity and Properties

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## Compound of Interest

Compound Name: Chloropicrin

Cat. No.: B1668804

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This document provides a concise technical summary of the fundamental chemical properties of **chloropicrin**, a compound used as a broad-spectrum antimicrobial, fungicide, and nematocide.<sup>[1][2]</sup> Its historical use also includes application as a poison gas in World War I.<sup>[1]</sup><sup>[2]</sup> The primary focus of this guide is its chemical formula and molecular weight.

## Core Chemical Data

The fundamental identifiers for **chloropicrin** are its chemical formula and molecular weight. These values are foundational for all stoichiometric calculations, formulation development, and analytical procedures. The data is summarized in the table below.

Property	Value
Chemical Formula	$\text{CCl}_3\text{NO}_2$ <sup>[1][2][3][4][5]</sup>
Molecular Weight	164.38 g/mol <sup>[1][2]</sup>

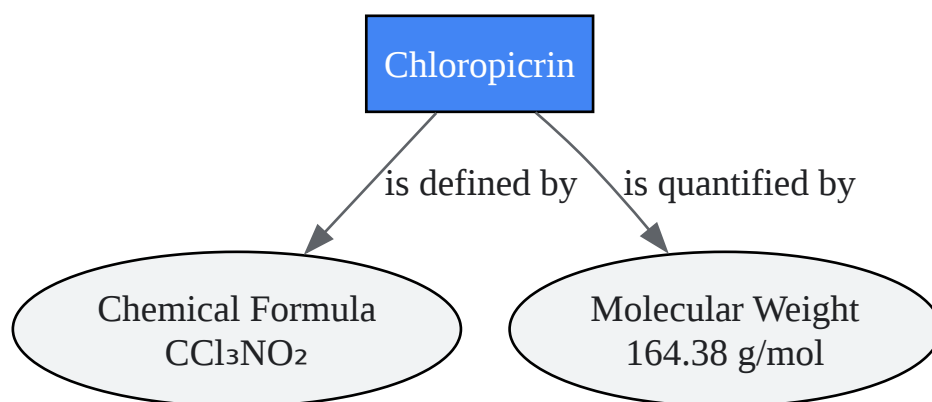
## Methodology for Determination

The chemical formula and molecular weight of **chloropicrin** are established through standard chemical analysis and calculation rather than complex, variable experimental protocols.

- **Chemical Formula ( $\text{CCl}_3\text{NO}_2$ ):** The elemental composition is determined through techniques such as elemental analysis, which measures the mass percentages of carbon, chlorine, nitrogen, and oxygen. This empirical data is then used to establish the simplest whole-number ratio of atoms in the compound.
- **Molecular Weight (164.38 g/mol):** This value is calculated by summing the atomic weights of the constituent atoms based on the established chemical formula (1 Carbon atom + 3 Chlorine atoms + 1 Nitrogen atom + 2 Oxygen atoms).<sup>[1][2]</sup> Mass spectrometry can also be used to experimentally confirm the molecular mass of the compound.

## Logical Relationship of Properties

The relationship between the compound and its core properties is straightforward. The chemical name, "**Chloropicrin**," denotes a specific molecular structure, which is represented by the chemical formula and quantified by the molecular weight.



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Caption: Logical flow from chemical identity to formula and molecular weight.

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## References

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